

Essential Safety and Logistical Information for PDD00031705

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Compound of Interest

Compound Name: PDD00031705

Cat. No.: B8095281

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For Researchers, Scientists, and Drug Development Professionals: Proper Disposal and Handling Procedures for **PDD00031705**

This document provides crucial safety, handling, and disposal protocols for **PDD00031705**, a benzimidazolone core cell-inactive inhibitor of Poly (ADP-ribose) glycohydrolase (PARG) and a negative control for PDD 00017238.[1] Adherence to these guidelines is essential for ensuring laboratory safety and environmental compliance.

Chemical Identification and Properties

Property	Value
Chemical Name	1-[(2,4-Dimethyl-5-thiazolyl)methyl]-2,3-dihydro-N-methyl-N-(1-methylcyclopropyl)-2-oxo-3-(1,2,4-thiadiazol-5-yl)-1H-benzimidazole-5-sulfonamide
CAS Number	2032096-45-8
Intended Use	For research use only. Not for human, drug, food, cosmetic, agricultural, or domestic purposes.

Immediate Safety and Handling Protocols

Due to its potential hazards, **PDD00031705** must be handled with care by qualified and trained personnel in a properly equipped laboratory setting. The toxicological properties of this compound have not been fully investigated.[2]

Personal Protective Equipment (PPE):

To minimize exposure, the following personal protective equipment should be worn at all times when handling **PDD00031705**:

- Eye Protection: Safety glasses or goggles are mandatory.[3]
- Hand Protection: Chemical-resistant gloves.[3]
- Body Protection: A lab coat or other protective clothing.[3]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.[2]

Handling and Storage:

- Handling: Avoid contact with skin, eyes, and clothing.[2] Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.[3]
- Storage: Store in a cool, well-ventilated, and secure location.[3] Keep the container tightly sealed to prevent contamination and degradation.[3]

First Aid Measures:

- If Inhaled: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.[3]
- In Case of Skin Contact: Wash the affected area thoroughly with soap and water. Remove contaminated clothing and wash it before reuse.[3]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[3]

- If Swallowed: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.^[2]^[3]

Step-by-Step Disposal Procedures

Proper disposal of **PDD00031705** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Identification and Segregation

- Characterize any waste containing **PDD00031705** as hazardous chemical waste.
- Segregate this waste from other laboratory waste streams to avoid cross-contamination.

Step 2: Containerization of Waste

- Place all solid waste contaminated with **PDD00031705** into a clearly labeled, sealed, and appropriate waste container.
- For solutions, use a designated, leak-proof container. Do not mix with other solvent wastes unless compatibility is confirmed.

Step 3: Labeling

- Affix a hazardous waste label to the container. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "1-[(2,4-Dimethyl-5-thiazolyl)methyl]-2,3-dihydro-N-methyl-N-(1-methylcyclopropyl)-2-oxo-3-(1,2,4-thiadiazol-5-yl)-1H-benzimidazole-5-sulfonamide".
 - The CAS number: "2032096-45-8".
 - The associated hazards (e.g., "Harmful," "Irritant").
 - The date of accumulation.

Step 4: Storage of Waste

- Store the labeled hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area within the laboratory.
- Ensure the container remains closed except when adding waste.

Step 5: Final Disposal

- Arrange for the collection of the hazardous waste by a licensed and specialized disposal company.^[2]
- Follow all local, state, and federal regulations for the disposal of toxic or hazardous materials.^[2] This may involve disposal in a regulated landfill or through other approved methods.^[2]

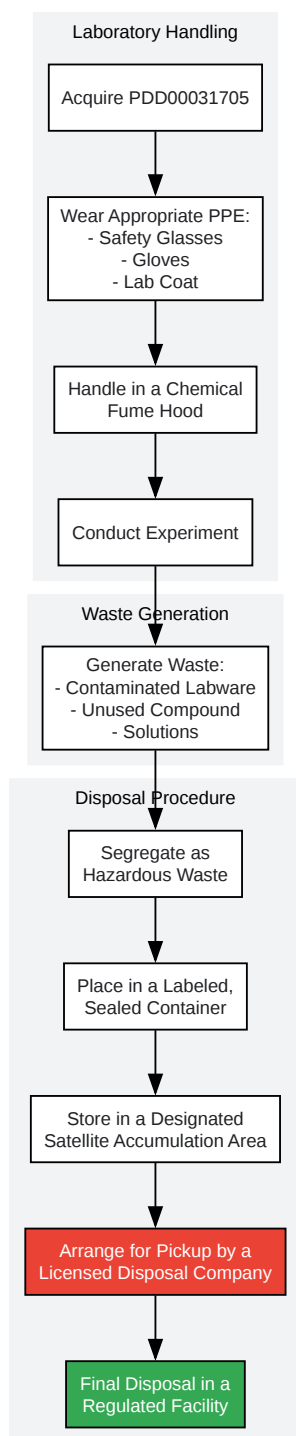
Disposal of Empty Containers:

- Empty containers that held **PDD00031705** should be triple-rinsed with an appropriate solvent.
- The rinsate must be collected and treated as hazardous waste.
- After triple-rinsing, the container can be disposed of as non-hazardous waste, or preferably, reused for compatible waste accumulation after relabeling.

Experimental Workflow and Disposal Pathway

The following diagram illustrates the recommended workflow for handling and disposing of **PDD00031705** in a laboratory setting.

PDD00031705 Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **PDD00031705**.

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References

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